

Chromatographic Analysis of 4-Chloro-3-sulfamoylbenzoic Acid: Application Notes and Protocols

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Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Introduction to the Compound

4-Chloro-3-sulfamoylbenzoic acid (CAS RN: 1205-30-7) is an important chemical entity in pharmaceutical development. With a molecular formula of $C_7H_6ClNO_4S$ and a molecular weight of 235.64 g/mol, it is described as a white to almost white powder to crystal with a melting point of 261 °C [1]. This compound is recognized as a key impurity in pharmaceuticals such as **Clopamide** and is also related to the parent drug **Indapamide** [2] [3]. Ensuring its precise identification and quantification is therefore critical in drug development and quality control processes.

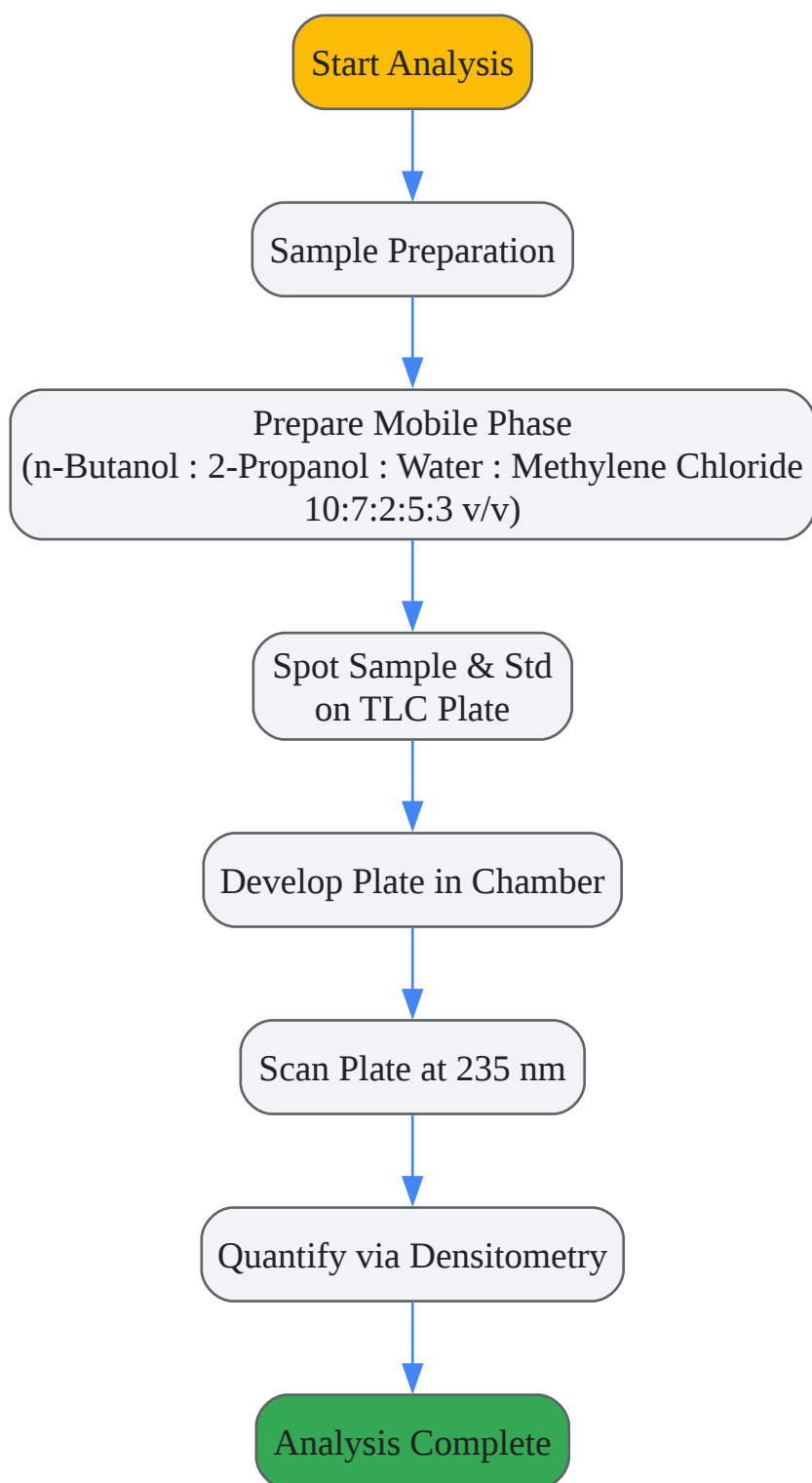
TLC-Densitometric Method for Purity Analysis

A validated Thin-Layer Chromatographic method with densitometric detection provides a reliable approach for determining **4-Chloro-3-sulfamoylbenzoic acid** as an impurity in pharmaceutical tablets [2].

Experimental Protocol

- **Sample Preparation:** Accurately weigh the tablet powder equivalent to the active ingredient. Dissolve and dilute the sample in a suitable solvent (e.g., methanol) to obtain a test solution with a concentration of approximately 0.1% w/v of the active pharmaceutical ingredient.
- **Standard Solution:** Prepare a standard solution of **4-Chloro-3-sulfamoylbenzoic acid** in methanol to a concentration of about 0.0001% w/v, representing the 0.1% impurity level relative to the active ingredient [2].
- **Chromatographic Conditions:**
 - **Stationary Phase:** Pre-coated silica gel TLC plates (e.g., 10 cm x 10 cm) [2].
 - **Mobile Phase:** n-Butanol - 2-propanol - water - methylene chloride in the ratio **10:7:2:5:3 (v/v/v/v/v)** [2].
 - **Application:** Spot the samples and standards on the TLC plate in bands or spots. The reported retention factors (Rf) are 0.87 for Clopamide, 0.72 for 4-chlorobenzoic acid (Impurity B), and **0.51 for 4-Chloro-3-sulfamoylbenzoic acid (Impurity C)** [2].
 - **Development:** Develop the plate in a saturated twin-trough chamber with the mobile phase to a distance of approximately 70 mm.
- **Detection and Quantification:**
 - **Densitometric Measurement:** Scan the developed and dried TLC plate at a wavelength of **235 nm** [2].
 - **Calculation:** The concentration of the impurity is calculated by comparing the peak areas of the sample to that of the standard.

The following workflow summarizes the TLC-densitometric analysis:



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Method Performance

This method has demonstrated excellent performance characteristics, making it suitable for quality control [2].

Table 1: Validation Parameters of the TLC-Densitometric Method [2]

Parameter	Value for 4-Chloro-3-sulfamoylbenzoic Acid
Limit of Detection (LOD)	0.02 µg/spot
Recovery	Nearly 100%
Precision (RSD)	≤ 3.29%
Application	Detection in pharmaceutical tablets (e.g., Clopamide) at levels as low as 0.031%

HPLC Method for Related Compounds

While a direct HPLC method for **4-Chloro-3-sulfamoylbenzoic acid** was not detailed in the search results, a closely related compound, **4-Chloro-3-nitro-5-sulphamoylbenzoic acid** (CAS 22892-96-2), can be analyzed by Reversed-Phase (RP) HPLC, providing a transferable basis for method development [4].

Experimental Protocol

- **Column:** Newcrom R1 HPLC column (a reverse-phase column with low silanol activity). The vendor notes that smaller 3 µm particle size columns are available for fast UPLC applications [4].
- **Mobile Phase:** Acetonitrile (MeCN) and water, modified with **phosphoric acid**. For mass spectrometry (MS) compatible applications, phosphoric acid should be replaced with **formic acid** [4].
- **Detection:** The method is suitable for UV detection. The use of formic acid enables coupling to MS for structural confirmation [4].

- **Applications:** This method can be used for the analysis of pharmacokinetic samples, isolation of impurities in preparative separation, and is scalable [4].

Table 2: HPLC Conditions for a Related Sulfamoylbenzoic Acid Compound [4]

Parameter	Description
Analyte	4-Chloro-3-nitro-5-sulphamoylbenzoic acid
Column Chemistry	Newcrom R1 (Reversed-Phase)
Mobile Phase	Acetonitrile/Water with Phosphoric Acid
MS Modification	Replace Phosphoric Acid with Formic Acid
Application Scale	Analytical to Preparative

Safety and Handling

When working with **4-Chloro-3-sulfamoylbenzoic acid** in the laboratory, adhere to the following safety precautions based on its hazard classification [1]:

- **Hazard Statements:** H315 (Causes skin irritation) and H319 (Causes serious eye irritation) [1].
- **Precautionary Measures:** Wear **protective gloves, eye protection, and face protection** (P280). If in eyes, rinse cautiously with water for several minutes and seek medical attention if irritation persists (P305+P351+P338) [1].

Conclusion

The presented TLC-densitometric and HPLC methods provide robust analytical procedures for the determination of **4-Chloro-3-sulfamoylbenzoic acid**. The **TLC method is particularly well-validated for purity analysis** in pharmaceutical formulations, offering high sensitivity, accuracy, and precision [2]. The HPLC conditions for a closely related compound serve as a practical starting point for developing reversed-phase LC or LC-MS methods for this class of molecules [4].

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